

A Comprehensive Technical Guide to the Solubility of Potassium Bromide in Organic Solvents

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Compound of Interest

Compound Name: Potassium bromide

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This technical guide provides an in-depth overview of the solubility of **potassium bromide** (KBr) in a range of common organic solvents. Understanding the solubility of this inorganic salt is critical in various scientific and industrial applications, including organic synthesis, formulation development, and analytical chemistry. This document compiles quantitative solubility data, details common experimental protocols for solubility determination, and presents a visual workflow to aid in experimental design.

Quantitative Solubility Data

The solubility of **potassium bromide** in organic solvents is generally lower than in water, a consequence of the high lattice energy of the salt and the lower dielectric constants of organic liquids. The extent of dissolution is highly dependent on the nature of the solvent, particularly its polarity and ability to solvate the potassium and bromide ions. The following tables summarize the available quantitative data for the solubility of KBr in several key organic solvents.

Table 1: Solubility of **Potassium Bromide** in Alcohols

Solvent	Temperature (°C)	Solubility (g/100 g of solvent)
Methanol	0	1.82[1]
	10	1.93[1]
	15	2.0[1]
	20	2.08[1]
	25	2.17[1]
	30	2.23[1]
	40	2.37[1]
	50	2.55[1]
	60	2.74[1]
Ethanol	25	0.135[1]
	80	4.76[2]
1-Propanol	25	0.035[1]
2-Propanol	25	0.011[1]
1-Butanol	20	0.0112[1]
	50	0.0148[1]
2-Butanol	25	0.0044[1]
Isoamyl alcohol	20	0.002[1]
	25	0.00175[1]
Ethylene Glycol	30	15.85[1]
Glycerol	25	17.8[1]

Table 2: Solubility of **Potassium Bromide** in Aprotic Solvents

Solvent	Temperature (°C)	Solubility (g/100 g of solvent)
Acetone	18	0.00454[1]
37	0.00415[1]	
Acetonitrile	18	0.023[1]
25	0.024[1]	
Dimethylformamide (DMF)	25	0.91[1]
Dimethyl Sulfoxide (DMSO)	25	5.03[1]
29.7	3.24[1]	
73.6	3.86[1]	
N-Methylformamide	25	5.57[1]
Formamide	25	21.5[1]
Diethyl Ether	15	0.02[1]
Ethyl Acetate	-	Insoluble[1]

Table 3: Solubility of **Potassium Bromide** in Other Organic Solvents

Solvent	Temperature (°C)	Solubility (g/100 g of solvent)
Acetic Acid	30	0.2187[1]
Formic Acid (95%)	18.5	23.2[1]
Furfural	25	0.12[1]
Pyridine	-	Sparingly soluble[1]

Experimental Protocols for Solubility Determination

The determination of the solubility of an ionic salt in an organic solvent requires precise and well-controlled experimental procedures. Two common and reliable methods are the isothermal shake-flask method and the gravimetric method.

Isothermal Shake-Flask Method

This method is considered the gold standard for determining equilibrium solubility.

Objective: To determine the saturation solubility of KBr in a given organic solvent at a constant temperature.

Materials and Apparatus:

- **Potassium bromide** (analytical grade, dried in an oven to remove moisture)
- Organic solvent of interest (high purity)
- Temperature-controlled orbital shaker or water bath
- Conical flasks with stoppers
- Syringe filters (chemically compatible with the solvent)
- Analytical balance
- Volumetric flasks and pipettes
- Apparatus for quantitative analysis of bromide or potassium ions (e.g., ion chromatography, ICP-OES, or a validated titrimetric method)

Procedure:

- **Preparation of Supersaturated Solutions:** Add an excess amount of dried KBr to a series of conical flasks containing a known volume of the organic solvent. The presence of undissolved solid is essential to ensure that equilibrium with the solid phase is reached.
- **Equilibration:** Place the stoppered flasks in a temperature-controlled shaker or water bath set to the desired temperature. Agitate the flasks for a sufficient period to allow the system to

reach equilibrium. The time required for equilibration can vary significantly depending on the solvent and temperature and should be determined empirically by taking measurements at different time points (e.g., 24, 48, and 72 hours) until the concentration of KBr in the solution remains constant.

- **Sample Collection and Filtration:** Once equilibrium is established, cease agitation and allow the excess solid to settle. Carefully withdraw an aliquot of the supernatant using a syringe. It is crucial to avoid aspirating any solid particles. Immediately filter the aliquot through a syringe filter that has been pre-warmed to the experimental temperature to prevent precipitation of the solute.
- **Sample Preparation for Analysis:** Accurately weigh the filtered aliquot and then dilute it with a suitable solvent to a concentration within the calibrated range of the analytical instrument.
- **Quantitative Analysis:** Determine the concentration of potassium or bromide ions in the diluted sample using a pre-calibrated analytical method.
- **Calculation of Solubility:** From the measured concentration and the dilution factor, calculate the concentration of KBr in the original saturated solution. Express the solubility in the desired units (e.g., g/100 g of solvent, mol/L).

Gravimetric Method

This is a simpler, classical method suitable for determining the solubility of non-volatile solutes in volatile solvents.

Objective: To determine the solubility of KBr in a volatile organic solvent by mass determination.

Materials and Apparatus:

- **Potassium bromide** (analytical grade, dried)
- Volatile organic solvent of interest (high purity)
- Conical flasks with stoppers
- Temperature-controlled water bath or incubator

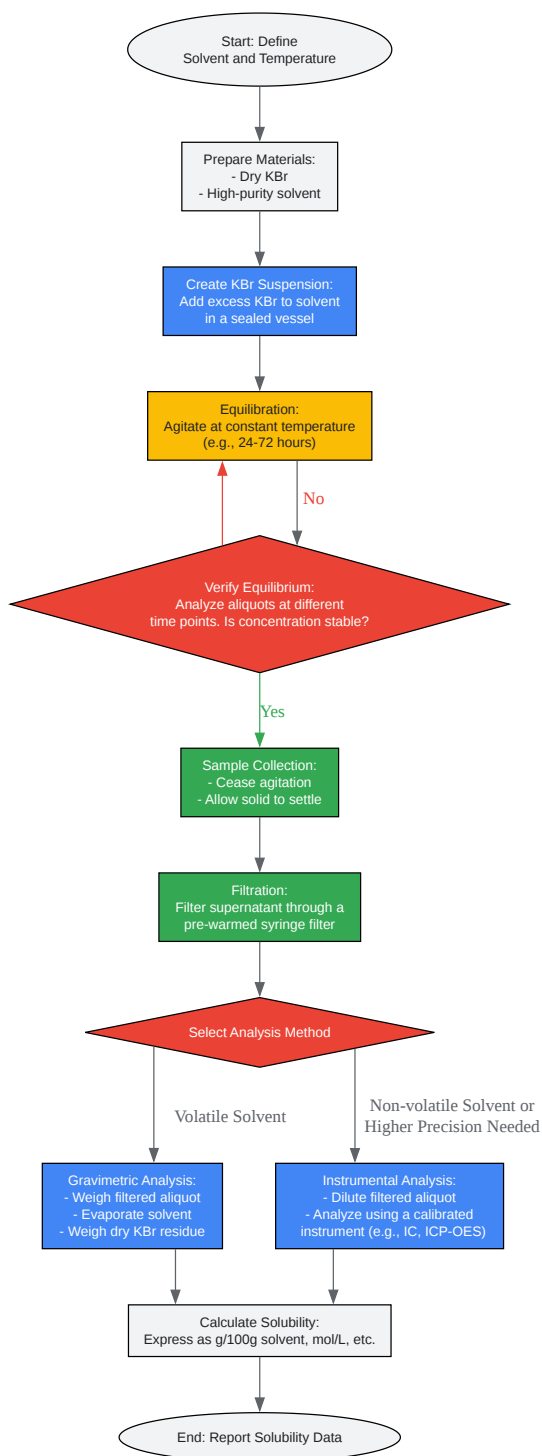
- Filtration apparatus (e.g., filter paper and funnel, or sintered glass filter)
- Evaporating dish (pre-weighed)
- Analytical balance
- Oven

Procedure:

- Preparation of Saturated Solution: Prepare a saturated solution of KBr in the chosen solvent at a specific temperature as described in the isothermal shake-flask method (steps 1 and 2).
- Filtration: Filter the saturated solution to remove all undissolved solid KBr.
- Sample Weighing (Solution): Accurately weigh a clean, dry evaporating dish. Transfer a known volume or mass of the clear, saturated filtrate into the pre-weighed evaporating dish and weigh it again to determine the exact mass of the solution.
- Solvent Evaporation: Carefully evaporate the solvent from the evaporating dish. This can be done on a steam bath, in a fume hood, or in an oven at a temperature below the decomposition temperature of KBr but sufficient to evaporate the solvent in a reasonable time.
- Drying and Weighing (Solute): Once all the solvent has evaporated, place the evaporating dish containing the solid KBr residue in an oven to dry to a constant weight. Cool the dish in a desiccator before each weighing.
- Calculation of Solubility:
 - Mass of the saturated solution = (Mass of dish + solution) - (Mass of empty dish)
 - Mass of dissolved KBr = (Mass of dish + dry KBr) - (Mass of empty dish)
 - Mass of the solvent = Mass of the saturated solution - Mass of dissolved KBr
 - Solubility (g/100 g of solvent) = (Mass of dissolved KBr / Mass of the solvent) x 100

Visualizing the Experimental Workflow

To provide a clear overview of the process for determining solubility, the following diagram illustrates the key steps and decision points in a typical experimental workflow.



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Caption: Experimental workflow for determining the solubility of KBr.

Factors Influencing the Solubility of Potassium Bromide in Organic Solvents

The dissolution of an ionic compound like KBr in an organic solvent is a complex process governed by the interplay of several factors:

- **Lattice Energy of KBr:** A significant amount of energy is required to overcome the strong electrostatic forces holding the K^+ and Br^- ions together in the crystal lattice.
- **Solvation Energy:** This is the energy released when the dissociated ions are surrounded and stabilized by solvent molecules. For effective solvation of ions, the solvent molecules must have a dipole moment (i.e., be polar) to interact with the charged ions.
- **Dielectric Constant of the Solvent:** Solvents with higher dielectric constants are more effective at shielding the electrostatic attraction between the dissolved ions, thereby preventing them from re-forming the crystal lattice.
- **Temperature:** For most solid solutes, including KBr in many organic solvents, solubility increases with temperature. The increased kinetic energy of the solvent molecules allows them to more effectively break apart the solute's crystal lattice.
- **Hydrogen Bonding:** Protic solvents that can engage in hydrogen bonding, such as alcohols, can solvate the bromide anion effectively.

The data presented in the tables generally align with these principles. For instance, KBr exhibits higher solubility in polar protic solvents like methanol and ethanol compared to less polar aprotic solvents like acetone and diethyl ether. The very high solubility in highly polar solvents like formamide and DMSO further underscores the importance of solvent polarity in overcoming the lattice energy of KBr.

This guide provides a foundational understanding of the solubility of **potassium bromide** in organic solvents, supported by quantitative data and standardized experimental methodologies. For specific applications, it is recommended to perform experimental verification of solubility under the precise conditions of interest.

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References

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